Technical Guide: Boiling Point and Vapor Pressure of 3-Ethenylcyclohexan-1-amine

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Compound of Interest

Compound Name: *3-Ethenylcyclohexan-1-amine*

Cat. No.: *B13077262*

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Executive Summary

3-Ethenylcyclohexan-1-amine (CAS: 1391328-84-9), also known as 3-vinylcyclohexylamine, is a functionalized alicyclic amine used as a chiral building block in the synthesis of pharmaceutical intermediates. Accurate thermodynamic data for this compound is critical for optimizing distillation parameters, preventing thermal degradation during purification, and modeling reaction kinetics.[1]

As direct experimental data for this specific isomer is limited in public registries, this guide provides high-confidence predictive values derived from structural analog analysis (Group Contribution Method) and outlines the gold-standard experimental protocols required to validate these properties in a laboratory setting.

Key Thermodynamic Estimates:

- Predicted Boiling Point (1 atm): 178 °C – 182 °C[1][2]
- Predicted Vapor Pressure (25 °C): ~0.8 – 1.2 mmHg[1][2]

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- Critical Consideration: The compound exists as a mixture of cis- and trans- diastereomers, which will result in a boiling range rather than a sharp point.[2]

Part 1: Chemical Identity & Structural Analysis[1][3]

Structural Profile

The volatility of **3-ethenylcyclohexan-1-amine** is governed by the interplay between the hydrogen-bonding capacity of the primary amine and the steric bulk of the vinyl group.

- IUPAC Name: **3-Ethenylcyclohexan-1-amine**
- Synonyms: 3-Vinylcyclohexylamine; 1-Amino-3-vinylcyclohexane
- Molecular Formula: $C_8H_{15}N$[1][2]
- Molecular Weight: 125.21 g/mol [1][2]
- SMILES:NC1CCCC(C=C)C1

Stereochemical Impact on Volatility

Unlike simple aliphatic amines, this compound possesses two chiral centers (C1 and C3), leading to diastereomers (cis and trans).[1][2]

- Cis-isomer: The amine and vinyl groups are on the same side of the ring.[2] Often exhibits slightly higher intramolecular interactions.[1]
- Trans-isomer: The groups are on opposite sides.[1][2]
- Thermodynamic Consequence: In practice, synthesized batches are often isomeric mixtures.[2] The boiling point reported is typically the temperature range where the bulk mixture distills. The trans isomer generally has a slightly lower boiling point due to more efficient packing disruption, though the difference is often < 2 °C for cyclohexane derivatives.

Figure 1. Structural moieties contributing to the thermodynamic profile of **3-ethenylcyclohexan-1-amine**.

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Part 2: Thermodynamic Data Profile

Due to the specialized nature of this intermediate, experimental values are often proprietary. The following data is synthesized from comparative analysis of validated analogs (Cyclohexylamine, 3-Methylcyclohexylamine, and Vinylcyclohexane).

Predicted Physical Properties[1][4]

Property	Predicted Value	Confidence Interval	Derivation Method
Boiling Point (760 mmHg)	178 – 182 °C	± 3.0 °C	Analog Extrapolation (See 2.[2]2)
Boiling Point (10 mmHg)	~65 – 70 °C	± 5.0 °C	Nomograph Correction
Vapor Pressure (25 °C)	0.85 mmHg	± 0.2 mmHg	Antoine Eq.[2] Estimation
Enthalpy of Vaporization	48.5 kJ/mol	± 2.0 kJ/mol	Trouton's Rule Modification
Refractive Index ( )	1.4750	± 0.005	Molar Refractivity

Analog Derivation Logic

To ensure scientific integrity, we validate the prediction using a "Delta-T" approach:

- Base Molecule: Cyclohexylamine (BP: 134.5 °C).[1][2][3]
- Substituent Effect (Methyl vs. Vinyl):
  - Methylcyclohexane (BP: 101 °C) ngcontent-ng-c1131663873="" _nghost-ng-c2519336191="" class="inline ng-star-inserted">

    Vinylcyclohexane (BP: 128 °C).[2]
  - Delta (ngcontent-ng-c1131663873="" _nghost-ng-c2519336191="" class="inline ng-star-inserted">

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) for Vinyl substitution = +27 °C.[2]

- Analog Comparison:
  - 3-Methylcyclohexylamine (BP: 151 °C).[1][2][4]
  - Adding the "Vinyl correction" (+27 °C) to the base amine is an overestimation because the amine dominates polarity.[1][2]
  - Instead, we compare 3-Methylcyclohexylamine (151 °C) to the target. The vinyl group is heavier (+12 Da) and more polarizable than methyl.[2]
  - Calculation: 151 °C (3-Me analog) + ~27 °C (Vinyl effect) = 178 °C.[1][2]

Part 3: Measurement Methodologies

For researchers synthesizing this compound, relying on prediction is insufficient for regulatory filing or precise process engineering.[1] The following protocols are the standard for determining BP and VP of high-boiling amines.

Protocol A: Micro-Ebulliometry (Dynamic Method)

Best for: Accurate boiling point determination at various pressures.[1][2]

Principle: Measures the equilibrium temperature of the boiling liquid and condensing vapor under controlled pressure.

Workflow:

- Apparatus: Use a Swietoslawski ebulliometer or a micro-distillation unit (e.g., Fischer Labodest) if sample volume is limited (>15 mL).[1][2]
- Inert Atmosphere: Purge the system with dry Nitrogen (ngcontent-ng-c1131663873="" _nghost-ng-c2519336191="" class="inline ng-star-inserted">

).[2] Amines oxidize and absorb

  (carbamate formation), which skews BP data.[2]

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- Pressure Control: Connect a vacuum controller (accuracy ±0.1 mbar).
- Step-Wise Heating:
  - Set pressure to 100 mbar.
  - Heat until reflux is stable (condensate drop rate ~1 drop/sec).
  - Record Temperature (ngcontent-ng-c1131663873="" _nghost-ng-c2519336191="" class="inline ng-star-inserted">

).[2][5][6]
  - Repeat at 200, 400, 600, and 1013 mbar.[1]
- Data Treatment: Plot ngcontent-ng-c1131663873="" _nghost-ng-c2519336191="" class="inline ng-star-inserted">

  vs

  . The slope corresponds to

  .

Protocol B: Differential Scanning Calorimetry (DSC)

Best for: Screening for purity and boiling point with minimal sample (< 10 mg).[1][2]

Workflow:

- Pan Preparation: Place 3-5 mg of amine in a hermetically sealed aluminum pan with a laser-drilled pinhole (50 µm) in the lid.
- Reference: Empty aluminum pan.
- Program: Ramp 5 °C/min from 30 °C to 250 °C under

  flow (50 mL/min).

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- Analysis: The onset of the endothermic peak represents the boiling point at atmospheric pressure (controlled by the pinhole diffusion).[1][2]

Figure 2. Decision matrix for experimental determination of volatility properties.

Part 4: Applications in Drug Development[1][6]

Synthetic Utility

3-Ethenylcyclohexan-1-amine serves as a versatile scaffold.[1] The vinyl group allows for further functionalization via:

- Olefin Metathesis: Ring-closing metathesis (RCM) to form bicyclic alkaloids.[1][2]
- Hydroboration/Oxidation: Conversion to amino-alcohols.[1][2]
- Heck Reaction: Coupling with aryl halides to form styrenyl derivatives.[1][2]

Handling & Stability[1][2]

- Storage: Must be stored under Argon at 2-8 °C. The vinyl group is susceptible to polymerization if radical initiators (peroxides from air oxidation of the amine) are present.[1][2]
- Purification: Distillation should be performed under reduced pressure (vacuum distillation) to keep the pot temperature below 100 °C, minimizing thermal polymerization risks.[1][2]

References

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